

Physical and chemical properties of isododecanol

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Compound of Interest

Compound Name: *Isododecanol*

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Isododecanol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of **isododecanol**. The information is curated for researchers, scientists, and professionals in drug development who require a thorough understanding of this branched-chain fatty alcohol for formulation, synthesis, and analytical purposes. This guide includes key data, detailed experimental protocols for property determination, and a visualization of the structure-property relationships.

Core Physical and Chemical Properties

Isododecanol is a C12 branched-chain fatty alcohol. Unlike its linear isomer, n-dodecanol, the branched structure of **isododecanol** imparts unique physical and chemical characteristics that are critical for its various applications. It is typically a mixture of isomers, with 10-methylundecan-1-ol being a common component.^[1]

General and Physical Properties

The physical properties of **isododecanol** are summarized in the table below. These properties are influenced by its branched structure, which disrupts the close packing of the molecules, leading to a lower melting point compared to its linear counterpart.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₆ O	[1] [2] [3] [4] [5]
Molecular Weight	186.33 g/mol	[1] [2]
Appearance	Colorless liquid	[1]
Boiling Point	~250.85 °C (estimate)	[1] [3]
Melting Point	16.85 °C (estimate)	[3]
Density	~0.8429 g/cm ³ (estimate)	[1] [3]
Solubility in Water	Very low, 0.004 g/L	[1]
Solubility in Organic Solvents	Slightly soluble in Chloroform and Methanol	[3]
Refractive Index	~1.4162 (estimate)	[3]

Chemical and Computational Properties

The chemical and computationally derived properties of **isododecanol** provide further insight into its molecular behavior.

Property	Value	Source(s)
IUPAC Name	10-methylundecan-1-ol	[2]
CAS Number	25428-98-2, 20194-45-0	[2] [3] [4] [6]
XLogP3	5.4	[2] [3] [4]
Hydrogen Bond Donor Count	1	[3] [4]
Hydrogen Bond Acceptor Count	1	[3] [4]
Rotatable Bond Count	9	[3] [4]
Exact Mass	186.198365449 Da	[2] [3] [4]
Complexity	89.1	[3] [4]

Experimental Protocols for Property Determination

The following sections detail the methodologies for determining the key physical and chemical properties of **isododecanol**. These protocols are based on established international standards such as those from the OECD and ASTM.

Determination of Boiling Point

Principle: The boiling point is determined by heating the liquid and observing the temperature at which the vapor pressure of the liquid equals the external pressure.

Apparatus:

- Distillation flask with a side arm
- Condenser
- Thermometer (calibrated)
- Heating mantle
- Boiling chips

Procedure:

- A sample of **isododecanol** is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
- The thermometer is positioned such that the top of the bulb is level with the bottom of the side arm of the flask.
- The flask is heated gently using the heating mantle.
- The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected. This temperature is the boiling point.

Determination of Melting Point

Principle: The melting point is the temperature at which a solid transitions to a liquid. For substances like **isododecanol**, which can be liquid at room temperature, this would be the freezing point determination.

Apparatus:

- Capillary tubes
- Melting point apparatus (e.g., Mel-Temp) or a Thiele tube with heating oil
- Thermometer (calibrated)

Procedure:

- A small amount of solidified **isododecanol** is introduced into a capillary tube.
- The capillary tube is placed in the melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature range from the first appearance of liquid to the complete liquefaction of the solid is recorded as the melting point range.^{[7][8][9][10]}

Determination of Density

Principle: Density is the mass per unit volume of a substance. For a liquid like **isododecanol**, this can be determined using a pycnometer or a hydrometer.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Water bath for temperature control

Procedure:

- The empty pycnometer is cleaned, dried, and weighed.
- The pycnometer is filled with **isododecanol** and the stopper is inserted, allowing excess liquid to escape through the capillary.
- The outside of the pycnometer is wiped dry and it is weighed again.
- The pycnometer is then emptied, cleaned, and filled with a reference substance of known density (e.g., distilled water) and weighed.
- The density of **isododecanol** is calculated from these masses and the known density of the reference substance.

Determination of Solubility

Principle: The solubility of **isododecanol** in various solvents is determined by observing the formation of a clear, homogeneous solution.

Apparatus:

- Test tubes
- Vortex mixer
- Graduated pipettes

Procedure:

- A known volume of the solvent (e.g., water, chloroform, methanol) is placed in a test tube.
- A small, measured amount of **isododecanol** is added to the test tube.
- The mixture is agitated using a vortex mixer.
- Observations are made to see if the **isododecanol** dissolves completely.
- If it dissolves, more **isododecanol** is added incrementally until saturation is reached or it is determined to be miscible. The solubility is then reported qualitatively (e.g., slightly soluble) or quantitatively (e.g., in g/L).

Structure-Property Relationship

The branched structure of **isododecanol** is a key determinant of its physical properties, distinguishing it from its linear isomer, n-dodecanol. The following diagram illustrates this relationship.

Caption: **Isododecanol**'s branched structure impacts its physical properties.

Spectral Data

While specific spectra for **isododecanol** are not readily available in public databases, typical spectral characteristics for a long-chain branched alcohol would be as follows:

- ^1H NMR: A broad singlet corresponding to the hydroxyl proton (disappears on D_2O exchange). Multiple overlapping signals in the aliphatic region (approx. 0.8-1.6 ppm) corresponding to the CH , CH_2 , and CH_3 groups. A triplet around 3.6 ppm for the CH_2 group attached to the oxygen.
- ^{13}C NMR: A peak around 60-70 ppm for the carbon attached to the hydroxyl group. Multiple peaks in the range of 10-40 ppm for the other aliphatic carbons.
- IR Spectroscopy: A strong, broad absorption band in the region of $3200\text{-}3600\text{ cm}^{-1}$ characteristic of the O-H stretching of the alcohol group. C-H stretching absorptions just below 3000 cm^{-1} .
- Mass Spectrometry: The molecular ion peak (M^+) would be observed at $m/z = 186$. Fragmentation patterns would include the loss of water ($\text{M}-18$) and cleavage of C-C bonds in the alkyl chain.

Safety and Handling

Isododecanol is a combustible liquid. Standard laboratory safety precautions should be observed, including working in a well-ventilated area and wearing appropriate personal protective equipment (gloves, safety glasses). Avoid contact with strong oxidizing agents. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

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Phone: (601) 213-4426

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